

# Dicyclohexyl Azelate: A Non-Phthalate Plasticizer Alternative for Advanced Applications

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Dicyclohexyl azelate*

Cat. No.: *B15342583*

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Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

## Introduction

In the quest for safer and more effective polymer additives, **dicyclohexyl azelate** emerges as a promising non-phthalate plasticizer. The growing concerns over the potential health risks associated with traditional phthalate plasticizers, such as di(2-ethylhexyl) phthalate (DEHP), have driven the demand for viable alternatives, particularly in sensitive applications like medical devices, food packaging, and consumer goods.<sup>[1][2][3]</sup> **Dicyclohexyl azelate**, an ester of azelaic acid and cyclohexanol, offers a compelling combination of plasticizing efficiency, low toxicity, and good performance characteristics. Azelaic acid, a naturally occurring dicarboxylic acid, provides a bio-based foundation for this class of plasticizers.<sup>[4]</sup>

These application notes provide a comprehensive overview of **dicyclohexyl azelate**, including its performance characteristics in comparison to other plasticizers. Detailed experimental protocols are presented to guide researchers in the evaluation of its mechanical, thermal, and migration properties. This document is intended to serve as a valuable resource for scientists and professionals in drug development and polymer science who are exploring safer, high-performance plasticizer alternatives.

## Performance Data

While specific quantitative data for **dicyclohexyl azelate** is not extensively available in public literature, the performance of a closely related azelate ester, di(2-ethylhexyl) azelate (D2EHAz), in polyvinyl chloride (PVC) provides a strong indication of the expected performance. The following tables summarize the comparative performance of D2EHAz against a conventional phthalate plasticizer, DEHP, and other dicarboxylate esters.

Table 1: Comparative Mechanical Properties of PVC Films with Different Plasticizers

Plasticizer	Tensile Strength (MPa)	Elongation at Break (%)	Modulus at 100% Elongation (MPa)
DEHP (Phthalate)	15.2	350	8.5
D2EHAz (Azelate)	16.5	380	9.2
D2EHSu (Suberate)	17.1	360	9.8
D2EHSe (Sebacate)	16.2	390	8.9

Data adapted from a comparative study of dicarboxylate ester plasticizers. The values represent typical performance and may vary based on formulation and processing conditions.

Table 2: Comparative Thermal Properties of PVC Films with Different Plasticizers

Plasticizer	Glass Transition Temperature (Tg) (°C)	Decomposition Temperature (Td) (°C)
DEHP (Phthalate)	75.1	275.4
D2EHAz (Azelate)	71.9	290.8
D2EHSu (Suberate)	65.4	287.1
D2EHSe (Sebacate)	70.5	281.7

Data adapted from a comparative study of dicarboxylate ester plasticizers. Td represents the temperature at maximum degradation rate.<sup>[2]</sup>

## Experimental Protocols

To facilitate the evaluation of **dicyclohexyl azelate** as a plasticizer, the following detailed protocols for key experiments are provided.

## Protocol 1: Preparation of Plasticized PVC Films by Solvent Casting

This protocol describes a common laboratory method for preparing thin polymer films with a consistent thickness for subsequent testing.

Materials and Equipment:

- Polyvinyl chloride (PVC) resin
- **Dicyclohexyl azelate** (or other plasticizer for comparison)
- Tetrahydrofuran (THF) or other suitable solvent
- Glass petri dishes or flat glass plates
- Magnetic stirrer and stir bar
- Drying oven
- Film thickness gauge

Procedure:

- Solution Preparation:
  - In a fume hood, dissolve a known amount of PVC resin in THF to create a solution of a specific concentration (e.g., 5-10% w/v). Stir the solution with a magnetic stirrer until the PVC is completely dissolved.
  - Calculate the required amount of **dicyclohexyl azelate** to achieve the desired plasticizer concentration (e.g., 30, 40, 50 parts per hundred resin - phr).
  - Add the plasticizer to the PVC solution and continue stirring until a homogenous mixture is obtained.

- Film Casting:
  - Carefully pour the solution into a clean, level glass petri dish or onto a glass plate.
  - Cover the dish or plate with a perforated lid or place it in a controlled environment to allow for slow solvent evaporation. This helps to prevent the formation of bubbles and ensures a uniform film.
- Drying:
  - Allow the solvent to evaporate at room temperature for 24 hours.
  - Transfer the cast film to a vacuum oven and dry at a slightly elevated temperature (e.g., 40-50°C) until a constant weight is achieved. This ensures the complete removal of any residual solvent.
- Film Characterization:
  - Carefully peel the dried film from the glass substrate.
  - Measure the thickness of the film at multiple points using a film thickness gauge to ensure uniformity.

## Protocol 2: Evaluation of Mechanical Properties (Tensile Testing)

This protocol is based on the principles of ASTM D882 for determining the tensile properties of thin plastic sheeting.

Materials and Equipment:

- Universal Testing Machine (UTM) with a suitable load cell
- Grips for thin films
- Specimen cutter or die to prepare rectangular or dumbbell-shaped specimens
- Calipers or micrometer for measuring specimen dimensions

#### Procedure:

- Specimen Preparation:
  - Cut the prepared PVC films into rectangular strips of specific dimensions (e.g., 10 mm width, 100 mm length). Ensure the edges are clean and free of nicks or defects.
- Test Setup:
  - Set the gauge length on the UTM (the initial distance between the grips).
  - Secure the specimen in the grips, ensuring it is aligned vertically and not slipping.
- Testing:
  - Apply a tensile load at a constant rate of crosshead movement until the specimen fails.
  - Record the load and elongation data throughout the test.
- Data Analysis:
  - From the stress-strain curve, determine the following properties:
    - Tensile Strength: The maximum stress the material can withstand before breaking.
    - Elongation at Break: The percentage increase in length at the point of fracture.
    - Modulus of Elasticity (Young's Modulus): A measure of the material's stiffness, calculated from the initial linear portion of the stress-strain curve.

## Protocol 3: Evaluation of Thermal Properties

### A. Differential Scanning Calorimetry (DSC) for Glass Transition Temperature (T<sub>g</sub>)

#### Materials and Equipment:

- Differential Scanning Calorimeter (DSC)
- Aluminum DSC pans and lids

- Crimper for sealing pans
- Small sample of the plasticized PVC film (5-10 mg)

Procedure:

- Sample Preparation:
  - Cut a small piece of the PVC film and place it in an aluminum DSC pan.
  - Seal the pan using a crimper.
- DSC Analysis:
  - Place the sample pan and an empty reference pan in the DSC cell.
  - Heat the sample at a controlled rate (e.g., 10°C/min) under a nitrogen atmosphere.
  - The glass transition will be observed as a step-like change in the heat flow curve.
- Data Analysis:
  - Determine the glass transition temperature ( $T_g$ ) from the midpoint of the step transition in the DSC thermogram. A lower  $T_g$  indicates a more effective plasticizer.<sup>[5]</sup>

## B. Thermogravimetric Analysis (TGA) for Thermal Stability

Materials and Equipment:

- Thermogravimetric Analyzer (TGA)
- TGA sample pans
- Small sample of the plasticized PVC film (5-10 mg)

Procedure:

- Sample Preparation:

- Place a small, accurately weighed sample of the PVC film into a TGA pan.
- TGA Analysis:
  - Heat the sample at a constant rate (e.g., 10°C/min) in a controlled atmosphere (e.g., nitrogen or air).
  - The TGA will record the weight of the sample as a function of temperature.
- Data Analysis:
  - Determine the onset temperature of decomposition ( $T_d$ ), which is the temperature at which significant weight loss begins. A higher  $T_d$  indicates greater thermal stability.

## Protocol 4: Plasticizer Migration (Leaching) Test

This protocol provides a general method for assessing the migration of plasticizer from a polymer into a liquid medium.

Materials and Equipment:

- Plasticized PVC film of known dimensions and weight
- Extraction solvent (e.g., n-hexane, ethanol, or a food simulant)
- Glass vials with screw caps
- Analytical balance
- Incubator or water bath
- Gas chromatograph-mass spectrometer (GC-MS) or high-performance liquid chromatograph (HPLC) for quantitative analysis

Procedure:

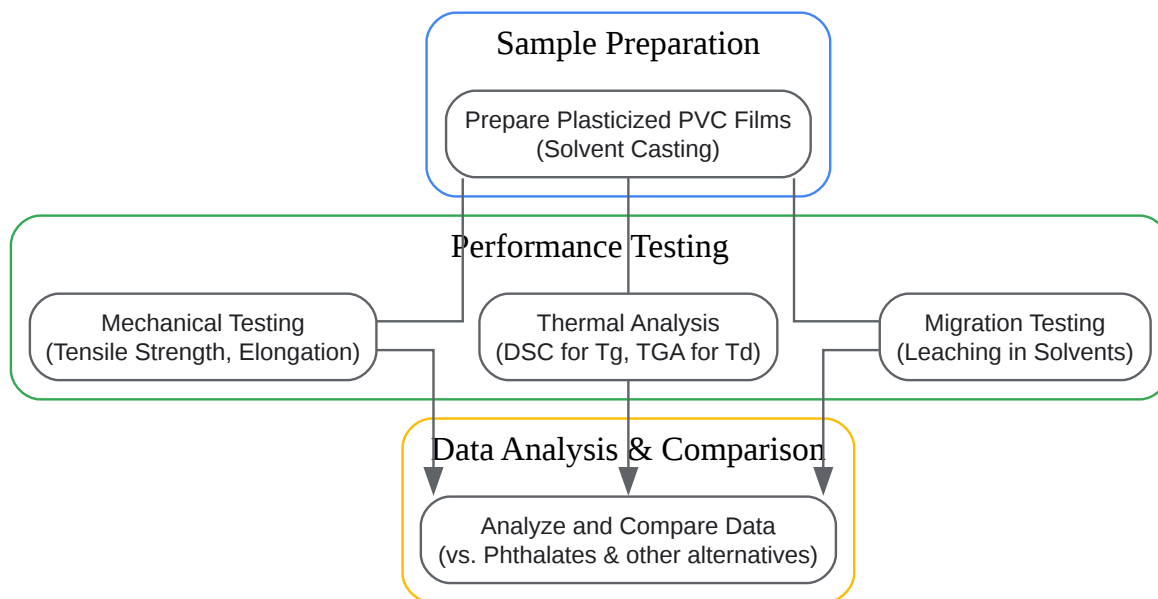
- Sample Preparation:
  - Cut a precise size of the PVC film (e.g., 2 cm x 2 cm) and accurately weigh it.

- Extraction:
  - Place the PVC sample in a glass vial and add a known volume of the extraction solvent.
  - Seal the vial and place it in an incubator or water bath at a specific temperature (e.g., 40°C) for a defined period (e.g., 24, 48, 72 hours).
- Analysis of Leached Plasticizer:
  - After the incubation period, remove the PVC film from the solvent.
  - Analyze the concentration of the leached plasticizer in the solvent using a suitable analytical technique like GC-MS or HPLC.
- Gravimetric Analysis (Optional):
  - Dry the PVC film to a constant weight and reweigh it. The weight loss can provide an estimate of the total migrated material.
- Data Calculation:
  - Calculate the amount of migrated plasticizer per unit area of the film (e.g., in  $\mu\text{g}/\text{cm}^2$ ).

## Visualizations

## Experimental Workflow for Plasticizer Evaluation

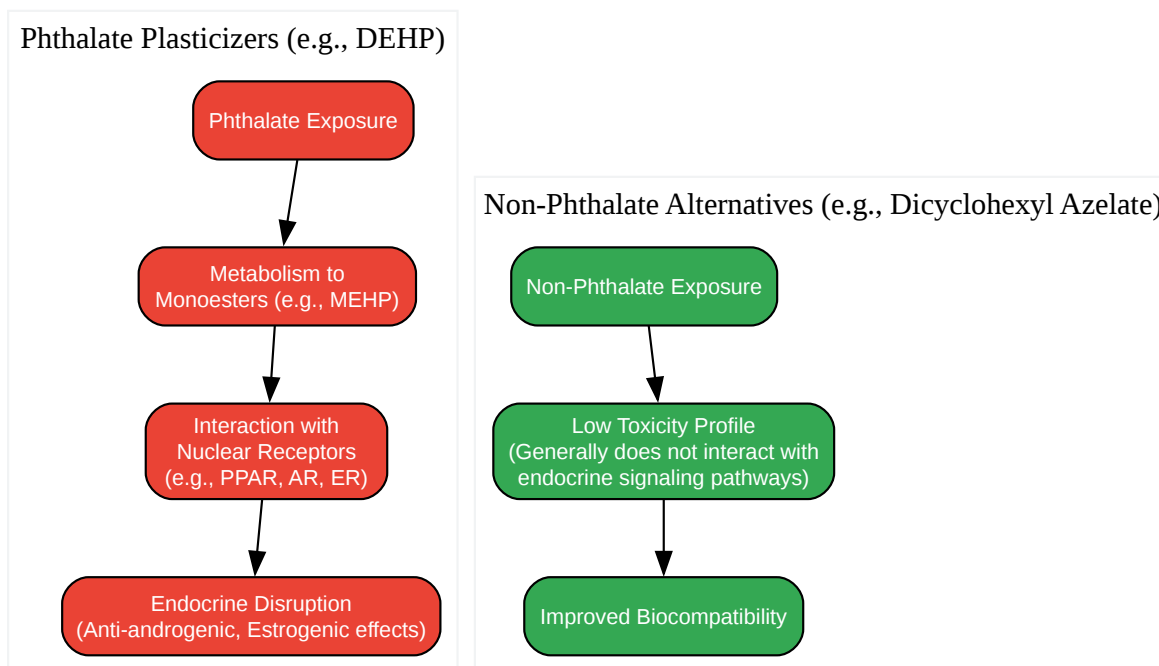




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Workflow for evaluating a new plasticizer.

## Comparative Toxicity Pathway: Phthalates vs. Non-Phthalate Alternatives



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Contrasting toxicological pathways.

## Conclusion

**Dicyclohexyl azelate** represents a significant advancement in the development of safe and effective plasticizers. Its non-phthalate, partially bio-based composition addresses the growing regulatory and consumer demand for materials with improved environmental and health profiles. The data from related azelate esters suggest that **dicyclohexyl azelate** is likely to exhibit excellent plasticizing efficiency, good thermal stability, and low migration potential.

The experimental protocols provided herein offer a standardized framework for the comprehensive evaluation of **dicyclohexyl azelate** and other novel plasticizers. By following these methodologies, researchers can generate reliable data to support the qualification of these materials for use in a wide range of applications, from medical devices to consumer products. Further research into the specific performance characteristics and toxicological profile

of **dicyclohexyl azelate** will be invaluable in solidifying its position as a leading non-phthalate plasticizer alternative.

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- To cite this document: BenchChem. [Dicyclohexyl Azelate: A Non-Phthalate Plasticizer Alternative for Advanced Applications]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15342583#dicyclohexyl-azelate-as-a-non-phthalate-plasticizer-alternative]

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## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)